

# Application Notes and Protocols for Nucleophilic Substitution Reactions of Triethylene Glycol Dimethanesulfonate

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## Compound of Interest

Compound Name: *Triethylene glycol dimethanesulfonate*

Cat. No.: B565524

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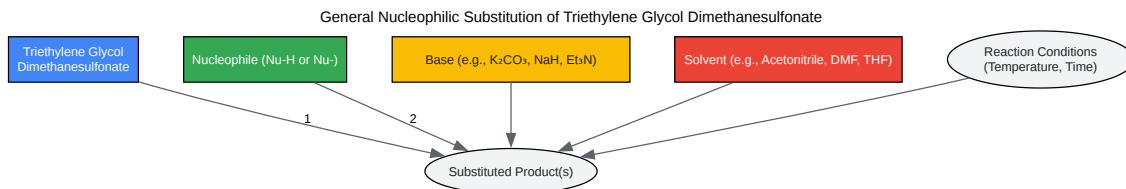
For Researchers, Scientists, and Drug Development Professionals

## Introduction

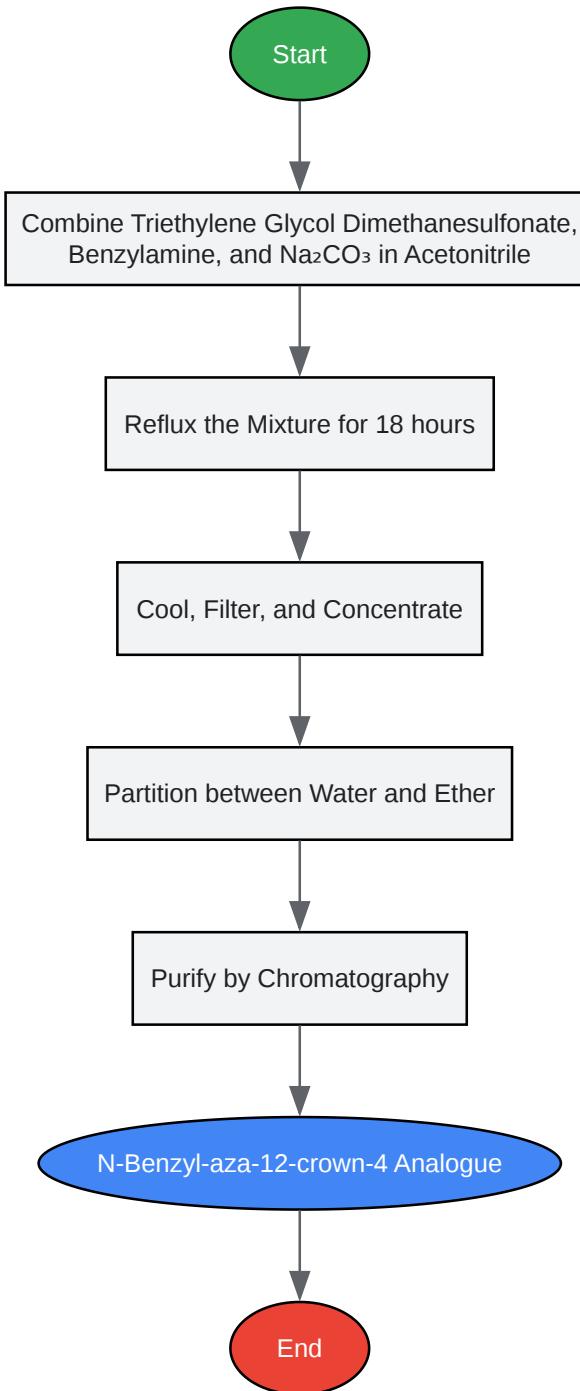
**Triethylene glycol dimethanesulfonate** is a versatile bifunctional electrophile widely employed in chemical synthesis. Its two primary methanesulfonyl esters serve as excellent leaving groups in nucleophilic substitution reactions, making it a valuable building block for the construction of a diverse array of molecules. This document provides detailed application notes and experimental protocols for the nucleophilic substitution of **triethylene glycol dimethanesulfonate** with various nucleophiles, including amines, azides, thiols, and phenoxides. The conditions outlined herein are designed to be a starting point for reaction optimization and can be adapted to a range of substrates.

## General Reaction Scheme

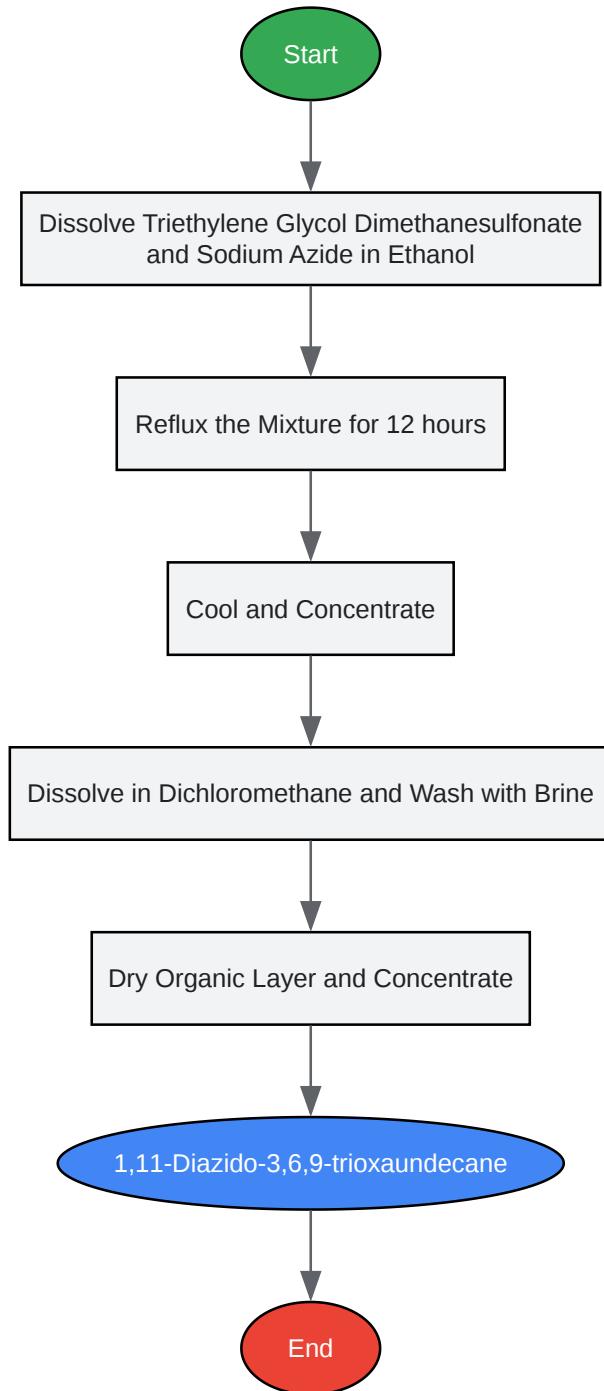
The fundamental reaction involves the displacement of the methanesulfonate groups by a nucleophile. Depending on the stoichiometry and the nature of the nucleophile, either mono- or di-substitution products can be obtained. When a dinucleophile is used, macrocyclization can be achieved.



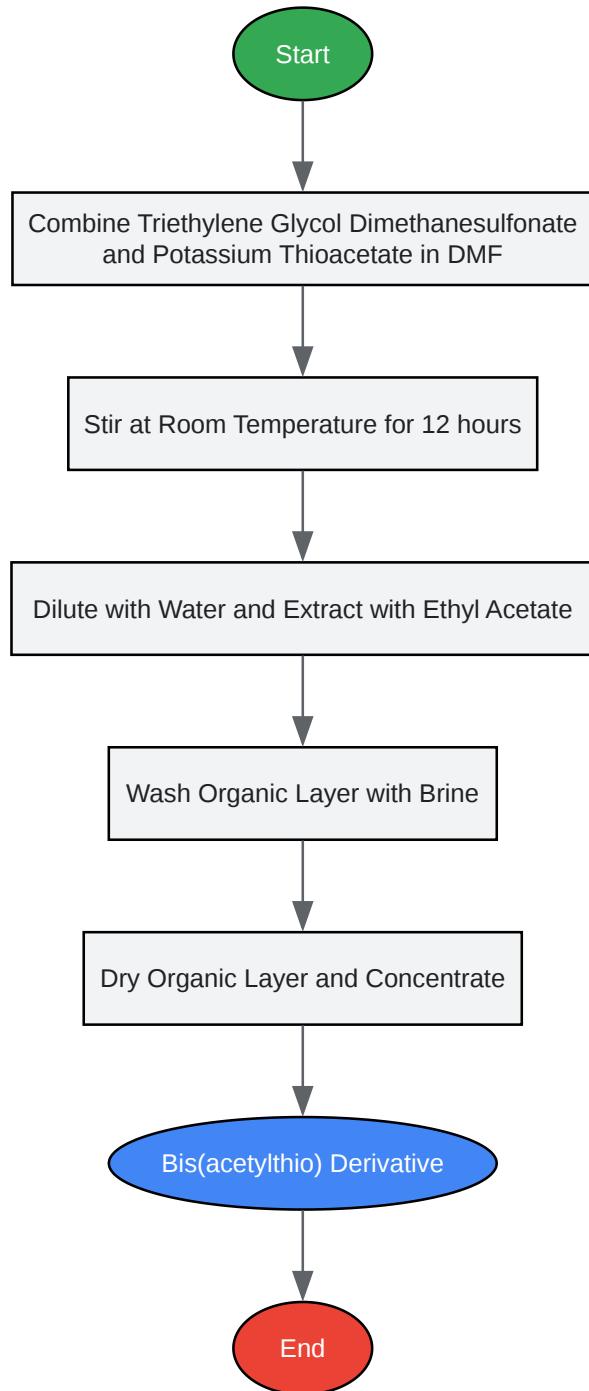
## Protocol 1: Aza-Crown Ether Synthesis



## Protocol 2: Diazide Synthesis



## Protocol 3: Bis-Thioether Synthesis

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